

Physical and chemical properties of 4-Pyrimidine methanamine hydrochloride

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Compound of Interest

Compound Name: 4-Pyrimidine methanamine

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An In-depth Technical Guide to 4-Pyrimidine Methanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Pyrimidine methanamine** hydrochloride. It includes detailed experimental protocols for key analytical procedures and explores the potential biological significance of this compound, offering valuable insights for its application in research and drug development.

Core Properties and Data

4-Pyrimidine methanamine hydrochloride is a synthetic intermediate with potential applications in pharmaceutical synthesis.^[1] Its core physicochemical properties are summarized below.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₇ N ₃ • HCl	[1]
Molecular Weight	145.6 g/mol	[1]
Appearance	Crystalline solid	[1]
Melting Point	176-178 °C	[2]
Boiling Point	224.3 °C (Predicted, for free base)	[3]
Solubility	No quantitative data available. As a hydrochloride salt of an amine, it is expected to be soluble in water and lower alcohols, and poorly soluble in non-polar organic solvents.	
pKa	7.46 ± 0.29 (Predicted for the pyrimidinylmethanaminium ion)	This is a predicted value for the protonated amine.
λ _{max}	244 nm	
CAS Number	45588-79-2	

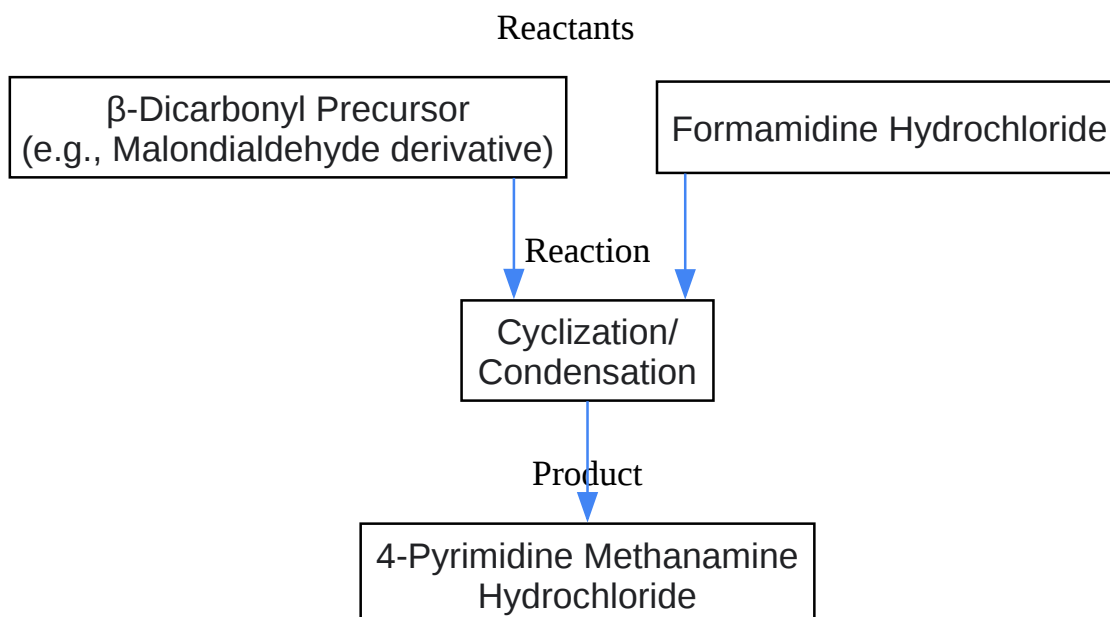
Experimental Protocols

Detailed methodologies are crucial for the accurate characterization and application of chemical compounds. The following sections outline protocols for the synthesis and pKa determination of **4-Pyrimidine methanamine** hydrochloride.

Synthesis of 4-Pyrimidine Methanamine Hydrochloride

The synthesis of 4-substituted pyrimidines can be achieved through various methods, commonly involving the cyclization of a three-carbon precursor with an amidine. While a specific, detailed, peer-reviewed synthesis for **4-Pyrimidine methanamine** hydrochloride is not readily available, a general and plausible synthetic route can be adapted from established procedures for related aminopyrimidines.[1][4] One common approach is the condensation of a β-dicarbonyl compound or its equivalent with an amidine hydrochloride.

Illustrative Synthetic Workflow:



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Caption: General workflow for the synthesis of **4-Pyrimidine Methanamine** Hydrochloride.

Experimental Procedure (General):

- **Reaction Setup:** A solution of a suitable β -dicarbonyl precursor (e.g., a protected malondialdehyde derivative) is prepared in an appropriate solvent, such as a lower alcohol (e.g., ethanol or isopropanol).
- **Addition of Amidine:** Formamidine hydrochloride is added to the reaction mixture. The reaction is typically carried out in the presence of a base to neutralize the HCl and liberate the free amidine for the cyclization reaction.
- **Reaction Conditions:** The mixture is heated to reflux for several hours to facilitate the condensation and cyclization reaction. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

- **Work-up and Isolation:** Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure. The resulting crude product is then purified.
- **Purification:** Purification can be achieved by recrystallization from a suitable solvent system or by column chromatography on silica gel.
- **Characterization:** The final product, **4-Pyrimidine methanamine** hydrochloride, is characterized by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and melting point determination to confirm its identity and purity.

Determination of pKa by Potentiometric Titration

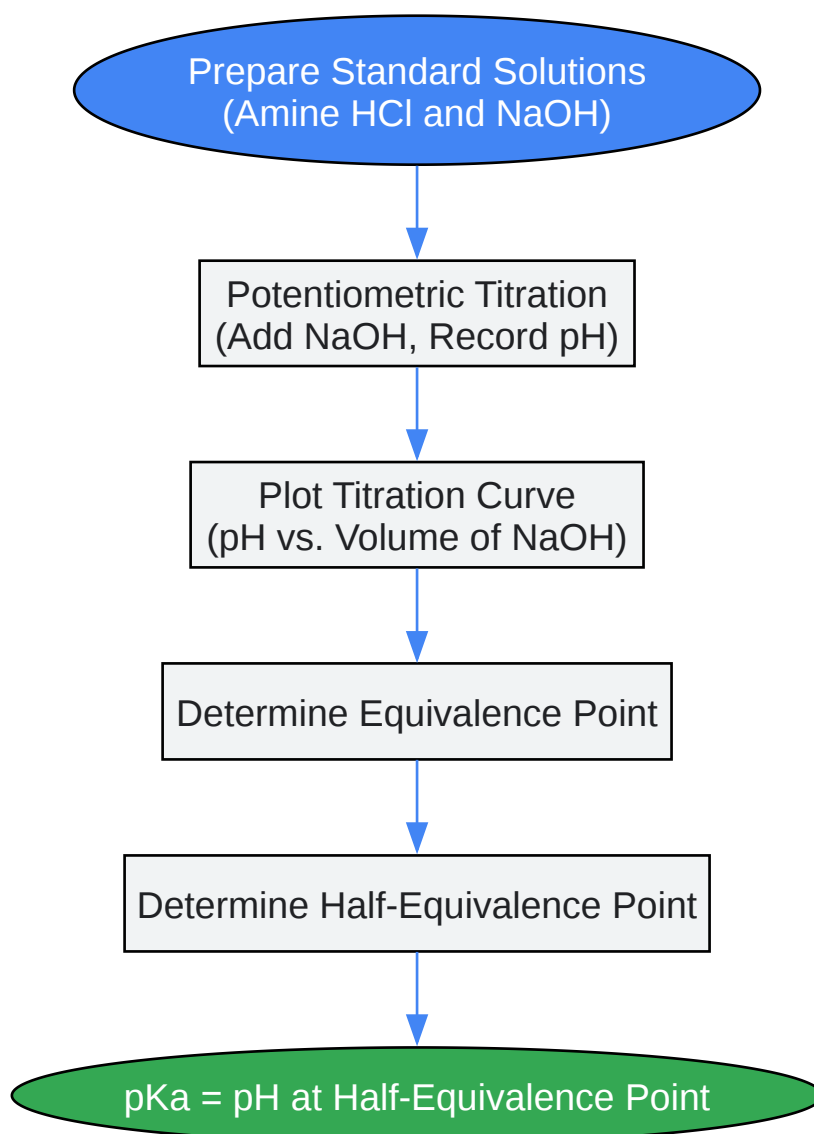
The pKa of the conjugate acid of **4-Pyrimidine methanamine** can be determined experimentally using potentiometric titration. This method involves titrating a solution of the amine hydrochloride with a standard solution of a strong base and monitoring the pH change.

Experimental Protocol:

- **Preparation of Solutions:**
 - Prepare a standard solution of **4-Pyrimidine methanamine** hydrochloride of known concentration (e.g., 0.01 M) in deionized water.
 - Prepare a standardized solution of a strong base, such as 0.1 M sodium hydroxide (NaOH).
- **Titration:**
 - Calibrate a pH meter using standard buffer solutions.
 - Place a known volume of the **4-Pyrimidine methanamine** hydrochloride solution into a beaker with a magnetic stirrer.
 - Immerse the pH electrode in the solution and record the initial pH.
 - Add the NaOH solution in small, precise increments from a burette.

- After each addition, allow the pH to stabilize and record the pH and the volume of titrant added.
- Continue the titration past the equivalence point.
- Data Analysis:
 - Plot a titration curve of pH versus the volume of NaOH added.
 - Determine the equivalence point, which is the point of inflection on the curve.
 - The pKa is equal to the pH at the half-equivalence point.

Workflow for pKa Determination:



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Caption: Workflow for the experimental determination of pKa.

Biological Significance and Potential Applications

While **4-Pyrimidine methanamine** hydrochloride itself is primarily documented as a synthetic intermediate, the pyrimidine scaffold is a prominent feature in a vast array of biologically active molecules and approved drugs.[5][6][7] Pyrimidine derivatives have been extensively investigated for a wide range of therapeutic applications, including as anticancer, antimicrobial, and anti-inflammatory agents.

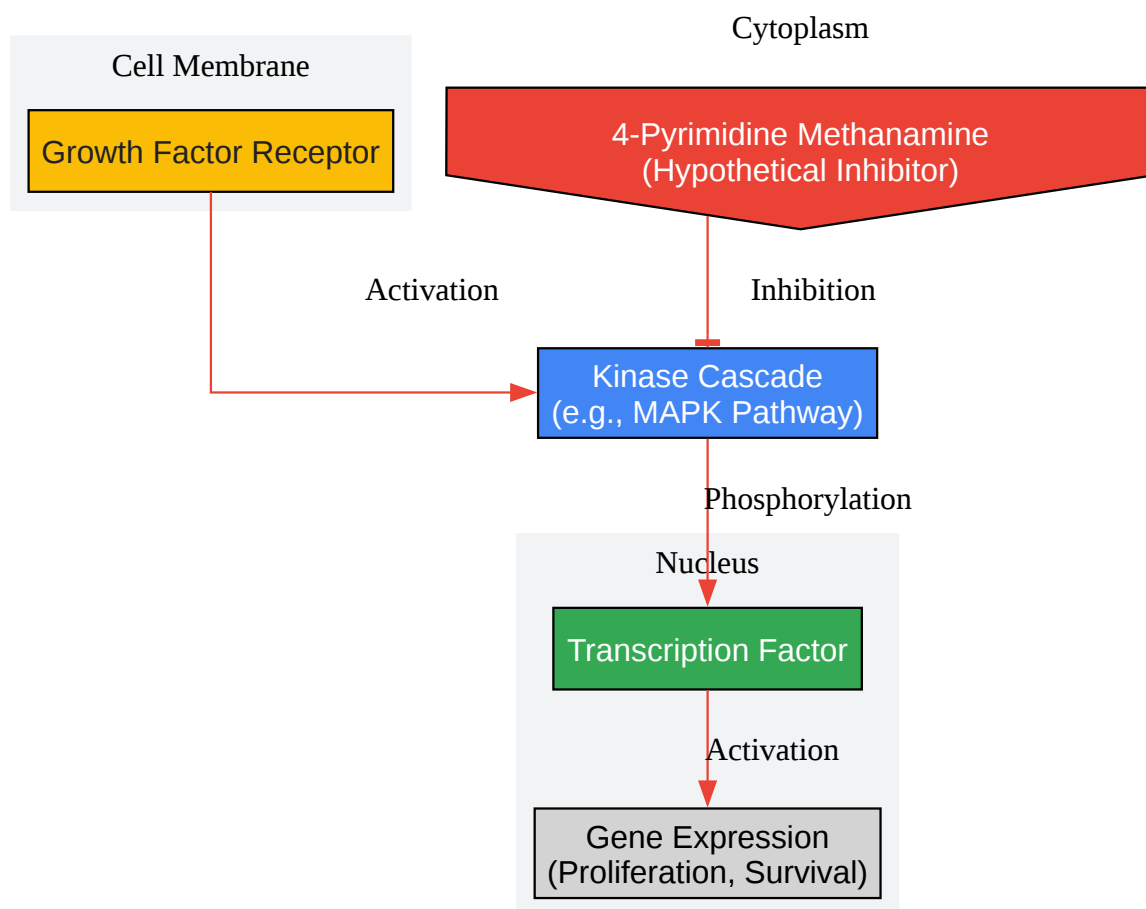
Potential as a Kinase Inhibitor

Many pyrimidine-based compounds have been developed as inhibitors of various protein kinases, which are crucial regulators of cellular processes. Dysregulation of kinase activity is a hallmark of many diseases, particularly cancer. For instance, derivatives of 2,4-diaminopyrimidine have been explored as potent inhibitors of Cyclin-Dependent Kinases (CDKs) and Dipeptidyl Peptidase-4 (DPP4), which are targets in cancer and type 2 diabetes, respectively.[8][9]

Given its structural similarity to known kinase inhibitors, **4-Pyrimidine methanamine** hydrochloride could serve as a valuable scaffold or starting material for the development of novel kinase inhibitors.

Hypothetical Signaling Pathway Involvement:

The following diagram illustrates a generalized signaling pathway where a pyrimidine derivative could act as a kinase inhibitor, leading to the inhibition of cell proliferation. This is a representative pathway, and the specific target of **4-Pyrimidine methanamine** hydrochloride would require experimental validation.



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Caption: Hypothetical inhibition of a kinase signaling pathway by a pyrimidine derivative.

In conclusion, **4-Pyrimidine methanamine** hydrochloride presents itself as a valuable building block for medicinal chemistry and drug discovery. Its straightforward synthesis and the established biological importance of the pyrimidine core make it an attractive starting point for the development of novel therapeutic agents, particularly in the area of kinase inhibition. Further research is warranted to fully elucidate its specific biological targets and therapeutic potential.

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